

Introduction: The Significance of 1-Azetidinamine and its Solubility

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Compound of Interest

Compound Name: 1-Azetidinamine

CAS No.: 53779-89-8

Cat. No.: B13241536

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1-Azetidinamine is a four-membered, nitrogen-containing heterocyclic compound. Such scaffolds are of increasing interest in medicinal chemistry due to their unique three-dimensional structures which can impart desirable physicochemical and pharmacokinetic properties to drug candidates.^[1] The azetidine ring, being a strained system, can influence molecular conformation and metabolic stability.^[1] The primary amine appended to the ring nitrogen introduces a key site for hydrogen bonding and potential salt formation, significantly impacting its behavior in various media.

A thorough understanding of a compound's solubility is a cornerstone of successful drug development. It influences a multitude of critical aspects including:

- **Formulation Development:** The choice of excipients and delivery systems is dictated by the solubility of the active pharmaceutical ingredient (API).
- **Bioavailability:** For oral administration, a drug must first dissolve in the gastrointestinal fluids to be absorbed into the bloodstream.

- Process Chemistry: The selection of appropriate solvents for synthesis, purification, and crystallization is dependent on solubility data.
- In Vitro and In Vivo Studies: The preparation of stock solutions for biological assays requires knowledge of suitable solvents and concentration limits.^[2]^[3]

This guide will delve into the molecular characteristics of **1-Azetidinamine** that govern its solubility, provide a predictive framework for its behavior in common organic solvents, and offer a detailed protocol for its experimental determination.

Molecular Profile and Predicted Solubility of 1-Azetidinamine

The solubility of a compound is intrinsically linked to its molecular structure. The key physicochemical properties of **1-Azetidinamine**, as sourced from PubChem, are summarized below.^[4]

Property	Value	Implication for Solubility
Molecular Formula	C ₃ H ₈ N ₂	Low molecular weight generally favors solubility.
Molecular Weight	72.11 g/mol	Suggests good potential for dissolution.
Hydrogen Bond Donor Count	1	The primary amine (-NH ₂) can donate a hydrogen bond.
Hydrogen Bond Acceptor Count	2	The two nitrogen atoms can accept hydrogen bonds.
Predicted LogP (XLogP3)	-0.4	A negative LogP value indicates hydrophilicity and a preference for polar solvents over non-polar ones.

Based on this profile, **1-Azetidinamine** is a small, polar molecule with the capacity for both donating and accepting hydrogen bonds. This strongly suggests that its solubility will be highest

in polar solvents, particularly those that can participate in hydrogen bonding (polar protic solvents). Conversely, it is expected to have limited solubility in non-polar, aprotic solvents.

The presence of nitrogen atoms in a heterocyclic ring generally enhances solubility in polar solvents.^[5] This is due to the ability of the nitrogen lone pair of electrons to engage in hydrogen bonding with protic solvents.

Predicted Solubility in Common Organic Solvents

The following table provides a predicted solubility profile for **1-Azetidinamine**. These predictions are based on its molecular characteristics and general principles of solubility for similar small, polar, amine-containing molecules.

Solvent	Solvent Class	Predicted Solubility	Rationale
Water	Polar Protic	High	The molecule is small and polar with hydrogen bonding capabilities, similar to water.
Methanol	Polar Protic	High	Methanol is a polar, protic solvent that can act as both a hydrogen bond donor and acceptor, effectively solvating 1-Azetidinamine.
Ethanol	Polar Protic	High	Similar to methanol, ethanol's polarity and hydrogen bonding capacity should lead to good solubility.
Isopropanol	Polar Protic	Moderate	The increased hydrocarbon character compared to methanol and ethanol may slightly reduce solubility.
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	High	DMSO is a strong hydrogen bond acceptor and a highly polar solvent, making it an excellent solvent for many polar compounds. ^[6]
Acetonitrile	Polar Aprotic	Moderate to Low	While polar, acetonitrile is a weaker hydrogen

bond acceptor than DMSO, which may limit its solvating power for 1-Azetidinamine.[6]

Dichloromethane (DCM)

Non-polar

Low to Insoluble

As a non-polar solvent, DCM lacks the ability to form strong interactions with the polar 1-Azetidinamine.

Toluene

Non-polar

Insoluble

Toluene is a non-polar aromatic hydrocarbon and is not expected to dissolve polar molecules like 1-Azetidinamine.

Hexanes

Non-polar

Insoluble

This aliphatic hydrocarbon is highly non-polar and will not effectively solvate polar molecules.

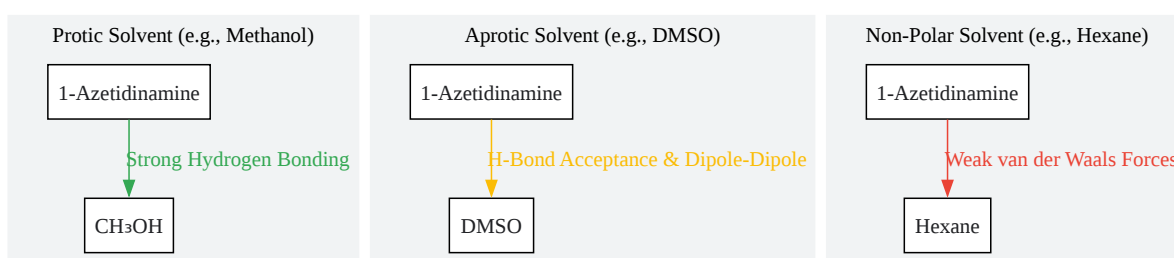
Theoretical Framework: Intermolecular Forces in Solution

The dissolution of a solute in a solvent is a thermodynamic process governed by the change in Gibbs free energy. A negative Gibbs free energy change, indicating a spontaneous process, is favored by a net increase in favorable intermolecular interactions between the solute and solvent molecules. The principle of "like dissolves like" is a useful heuristic that encapsulates this concept.

For **1-Azetidinamine**, the key intermolecular forces at play are:

- **Hydrogen Bonding:** This is the strongest type of intermolecular force and will be the primary driver of solubility in protic solvents like water and alcohols. The -NH_2 group of **1-Azetidinamine** can donate a hydrogen bond, while the lone pairs on both nitrogen atoms can accept hydrogen bonds.
- **Dipole-Dipole Interactions:** As a polar molecule, **1-Azetidinamine** will experience dipole-dipole interactions with other polar solvent molecules.
- **Van der Waals Forces (London Dispersion Forces):** These are weak, transient forces that exist between all molecules and will be the only significant attractive forces between **1-Azetidinamine** and non-polar solvents.

The following diagram illustrates the key interactions between **1-Azetidinamine** and different solvent types.



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Caption: Intermolecular forces between **1-Azetidinamine** and solvent types.

Experimental Protocol: Equilibrium Solubility Determination via the Shake-Flask Method

The "gold standard" for determining the equilibrium solubility of a compound is the shake-flask method.^{[7][8]} This method allows for the determination of the thermodynamic solubility, which is

the maximum concentration of a substance that can dissolve in a solvent at a given temperature and pressure to form a saturated solution in equilibrium with the solid phase.^[3]

Principle

An excess amount of the solid compound is agitated in a specific solvent for a sufficient period to allow the system to reach equilibrium. The resulting saturated solution is then separated from the undissolved solid, and the concentration of the dissolved compound is determined using a suitable analytical technique.

Materials and Equipment

- **1-Azetidinamine** (solid)
- Selected organic solvents (analytical grade or higher)
- Analytical balance
- Scintillation vials or other suitable sealed containers
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 µm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or Mass Spectrometry) or Gas Chromatography (GC) system.

Step-by-Step Methodology

- **Preparation:** Add an excess amount of solid **1-Azetidinamine** to a pre-weighed vial. The excess solid should be clearly visible to ensure a saturated solution is formed.
- **Solvent Addition:** Add a known volume or mass of the desired solvent to the vial.

- **Equilibration:** Seal the vial and place it on an orbital shaker at a constant temperature (e.g., 25 °C). The mixture should be agitated for a predetermined period (typically 24-48 hours) to ensure equilibrium is reached.[6] It is advisable to perform a time-to-equilibrium study beforehand by taking samples at various time points (e.g., 12, 24, 48, 72 hours) to confirm that the concentration has plateaued.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed to let the excess solid settle. To ensure complete separation of the solid from the liquid phase, centrifuge the vials at a high speed.
- **Sample Collection and Dilution:** Carefully withdraw a known volume of the supernatant using a pipette. To avoid disturbing the solid pellet, it is best to take the sample from the upper portion of the liquid. Filter the collected supernatant through a syringe filter to remove any remaining particulate matter. Immediately dilute the filtered solution with a suitable solvent to a concentration that falls within the linear range of the analytical method.
- **Quantification:** Analyze the diluted sample using a validated analytical method (e.g., HPLC-UV). The concentration of **1-Azetidinamine** is determined by comparing the analytical response to a calibration curve prepared from standards of known concentrations.
- **Data Analysis:** Calculate the solubility as the concentration of the dissolved **1-Azetidinamine** in the original saturated solution, taking into account the dilution factor. The experiment should be performed in triplicate for each solvent to ensure the reliability of the results.

Experimental Workflow Diagram



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Caption: Workflow for the shake-flask solubility determination method.

Safety and Handling

While specific toxicological data for **1-Azetidinamine** is not extensively detailed in the provided search results, the parent compound, azetidine, is classified as a highly flammable liquid and

vapor that causes severe skin burns and eye damage.^{[9][10][11][12][13]} It is therefore prudent to handle **1-Azetidinamine** with appropriate safety precautions.

- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles, and a lab coat.
- Ventilation: Handle the compound in a well-ventilated area, preferably within a chemical fume hood.
- Handling: Avoid inhalation of dust or vapors. Prevent contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area.

Always consult the specific Safety Data Sheet (SDS) for **1-Azetidinamine** before handling.

Conclusion

1-Azetidinamine is a small, polar heterocyclic compound with a high potential for solubility in polar protic and aprotic organic solvents. Its molecular structure, rich in hydrogen bond donors and acceptors, dictates its affinity for solvents with similar properties. While readily available quantitative solubility data is sparse, this guide provides a robust theoretical framework for predicting its solubility and a detailed, field-proven experimental protocol for its accurate determination. The empirical data generated through these methods is indispensable for advancing drug candidates like **1-Azetidinamine** through the development pipeline, from initial discovery to final formulation.

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